

Application Notes and Protocols for Tetrapeptide-1 Stock Solutions in DMSO

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **Tetrapeptide-1** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent. Adherence to these guidelines is crucial for maintaining the integrity, stability, and experimental reproducibility of the peptide.

Introduction to Tetrapeptide-1

Tetrapeptide-1 is a synthetic signaling peptide composed of the four amino acids Leucine, Proline, Threonine, and Valine (LPTV).[1][2] It is recognized for its antioxidant properties and its ability to stimulate the synthesis of extracellular matrix proteins such as collagen, elastin, and fibronectin.[3] These characteristics make it a valuable compound in research related to dermatology, cosmetology, and tissue regeneration.[3][4][5]

Properties of Tetrapeptide-1

A summary of the key physical and chemical properties of **Tetrapeptide-1** is provided in the table below.



Property	Value	Reference
Sequence	Leu-Pro-Thr-Val (LPTV)	[1][3]
Molecular Formula	C20H36N4O6	[1][2][3]
Molecular Weight	428.52 g/mol	[1][2][3]
Appearance	White to off-white solid	[1][3]
Solubility in DMSO	50 mg/mL (116.68 mM)	[3]

Preparing Tetrapeptide-1 Stock Solutions in DMSO

This protocol outlines the steps for preparing a concentrated stock solution of **Tetrapeptide-1** in DMSO. It is critical to use high-purity, anhydrous (newly opened) DMSO to ensure optimal solubility and stability of the peptide.[3]

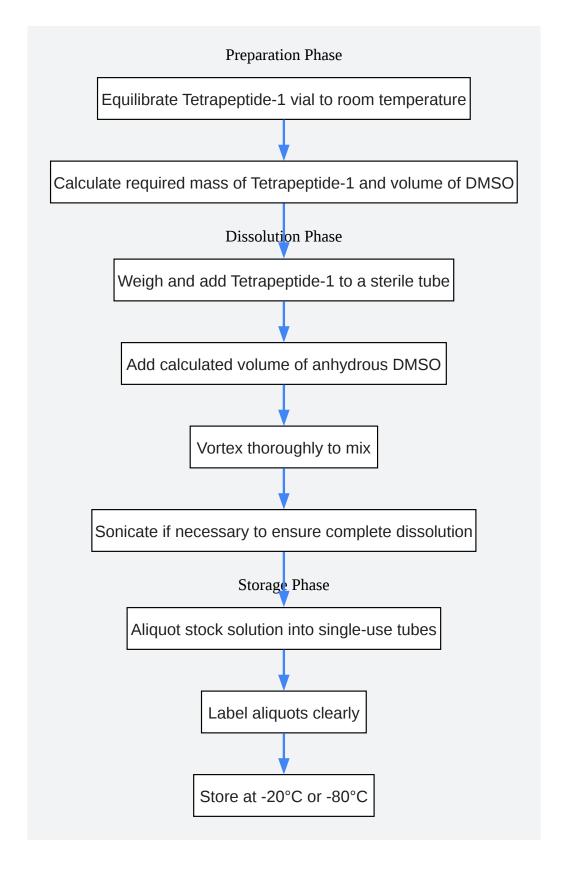
Materials and Equipment

- Tetrapeptide-1 (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, but recommended)[3]
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Experimental Workflow

The following diagram illustrates the workflow for preparing the **Tetrapeptide-1** stock solution.





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Caption: Workflow for **Tetrapeptide-1** Stock Solution Preparation.



Step-by-Step Protocol

- Equilibration: Before opening, allow the vial of lyophilized **Tetrapeptide-1** to warm to room temperature (preferably in a desiccator) to prevent moisture condensation.[6][7][8]
- Calculation: Determine the required mass of **Tetrapeptide-1** and the volume of DMSO needed to achieve the desired stock concentration. Refer to Table 1 for quick calculations.
- Weighing: Carefully weigh the calculated amount of **Tetrapeptide-1** powder and transfer it to a sterile microcentrifuge tube or vial.
- Dissolution: Add the calculated volume of anhydrous DMSO to the tube containing the peptide.
- Mixing: Close the tube tightly and vortex for 30-60 seconds to facilitate dissolution.
- Sonication (Recommended): If the peptide does not fully dissolve, sonicate the solution for 5-10 minutes.[3] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, aliquot the stock solution into smaller, single-use sterile tubes.[9][10]
- Labeling: Clearly label each aliquot with the peptide name, concentration, date of preparation, and solvent.
- Storage: Immediately store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[3][9]

Stock Solution Concentration Calculator

The following table provides the required volume of DMSO to prepare common stock concentrations from 1 mg, 5 mg, and 10 mg of **Tetrapeptide-1** powder.

Table 1: DMSO Volumes for **Tetrapeptide-1** Stock Solutions[3]



Desired Concentration	Mass of Tetrapeptide-1	Volume of DMSO to Add	
1 mM	1 mg 2.3336 mL		
5 mM	1 mg	0.4667 mL	
10 mM	1 mg	0.2334 mL	
1 mM	5 mg	11.6681 mL	
5 mM	5 mg	2.3336 mL	
10 mM	5 mg	1.1668 mL	
1 mM	10 mg	23.3361 mL	
5 mM	10 mg	4.6672 mL	
10 mM	10 mg	2.3336 mL	

Calculations are based on a molecular weight of 428.52 g/mol.

Storage and Stability

Proper storage is essential to maintain the bioactivity of **Tetrapeptide-1**.

Table 2: Storage Conditions and Stability

Form	Storage Temperature	Stability Period	Reference
Lyophilized Powder	-20°C	1 year	[3]
-80°C	2 years	[3]	
Stock Solution in DMSO	-20°C	1 month	[3]
-80°C	6 months	[3]	

Important Considerations:



- Always store solutions in tightly sealed containers to protect from moisture.[3]
- Avoid repeated freeze-thaw cycles.[9][10]
- Protect from direct light.[7][9]

Application in Cell-Based Assays

When using **Tetrapeptide-1** stock solutions for cell-based experiments, the final concentration of DMSO in the culture medium must be considered, as it can be cytotoxic.

- Most cell lines can tolerate DMSO concentrations up to 0.5% without significant cytotoxicity.
 [11]
- It is recommended to keep the final DMSO concentration below 0.1% for sensitive or primary cell cultures.[11]
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

Signaling Pathway of Tetrapeptide-1

Tetrapeptide-1 acts as a signaling molecule that influences cellular processes related to skin structure and repair.



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Caption: Proposed Signaling Pathway for Tetrapeptide-1.

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